

Synthesis of 3-(Butylthio)butan-1-amine

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Compound of Interest

Compound Name: 3-(Butylthio)butan-1-amine

CAS No.: 1119452-40-2

Cat. No.: B3082151

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Executive Summary

Target Molecule: **3-(Butylthio)butan-1-amine** CAS Registry Number: Not widely listed
(Derivative of CAS 109-73-9 / 109-79-5 precursors) Molecular Formula:

Molecular Weight: 161.31 g/mol

This technical guide details the synthesis of **3-(butylthio)butan-1-amine**, a bifunctional aliphatic intermediate containing both a primary amine and a thioether linkage. Such motifs are critical in the development of sulfur-containing amino acid analogs, chelating agents, and specific pharmaceutical linkers where the sulfur atom modulates lipophilicity and metabolic stability.

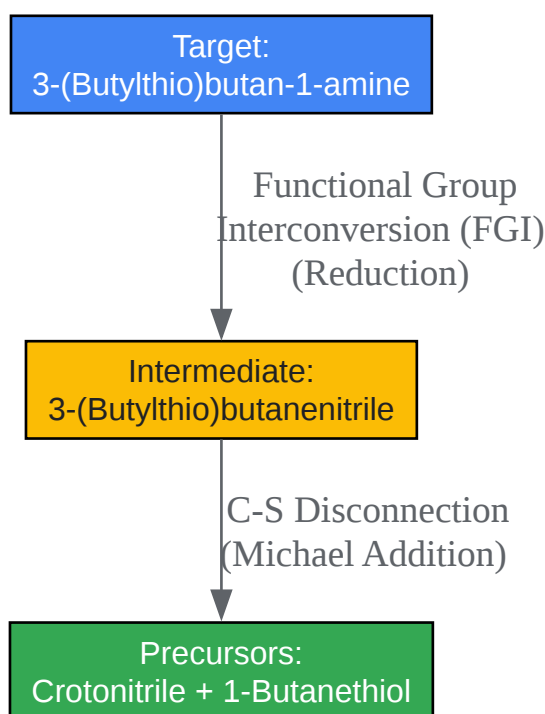
The recommended synthetic pathway utilizes a robust Thia-Michael Addition followed by a Nitrile Reduction. This route is selected for its atom economy, scalability, and the avoidance of expensive protecting groups required by alternative substitution pathways.

Retrosynthetic Analysis

The strategic disconnection of **3-(butylthio)butan-1-amine** reveals two primary precursors: Crotonitrile (2-butenenitrile) and 1-Butanethiol.

- Disconnection A (C1-N): Reductive amination of 3-(butylthio)butanal. While viable, aldehydes are prone to oxidation and polymerization.
- Disconnection B (C3-S): Nucleophilic substitution on a 3-halobutane derivative. This requires amine protection, adding unnecessary steps.
- Disconnection C (C2-C3): Michael Addition (Selected). Disconnecting the C-S bond relative to the electron-withdrawing group (nitrile) allows for a convergent synthesis using commercially available starting materials.

Visualization: Retrosynthetic Logic



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Figure 1: Retrosynthetic breakdown of the target molecule into commercially available precursors.

Experimental Protocol: Route 1 (Recommended)

Phase 1: Thia-Michael Addition

Objective: Synthesis of 3-(butylthio)butanenitrile. Principle: The soft nucleophile (butanethiolate) attacks the

-carbon of the

-unsaturated nitrile (crotonitrile).

Reagents & Stoichiometry

Reagent	MW (g/mol)	Density (g/mL)	Equiv.	Role
Crotonitrile (mix of cis/trans)	67.09	0.826	1.0	Electrophile
1-Butanethiol	90.19	0.842	1.1	Nucleophile
DBU (1,8-Diazabicyclo[5.4.0]undec-7-ene)	152.24	1.018	0.05	Catalyst
Methanol (MeOH)	32.04	0.792	Solvent	Solvent (Optional)

Step-by-Step Methodology

- Setup: Equip a 3-neck round-bottom flask with a magnetic stir bar, reflux condenser, and a pressure-equalizing addition funnel. Flush with Nitrogen ().^[1]
- Charging: Add Crotonitrile (100 mmol) and DBU (5 mmol) to the flask. If using solvent, add MeOH (50 mL); however, this reaction often proceeds neatly (solvent-free).
- Addition: Cool the mixture to 0°C using an ice bath. Add 1-Butanethiol (110 mmol) dropwise over 30 minutes. Note: Reaction is exothermic.
- Reaction: Remove the ice bath and allow the mixture to warm to room temperature. Stir for 4–6 hours. Monitor by TLC (Hexane:EtOAc 9:1) or GC-MS until Crotonitrile is consumed.

- Workup:
 - Dilute with Diethyl Ether ().
 - Wash with 1M HCl (to remove DBU) and then Saturated .
 - Wash with Brine, dry over anhydrous , and filter.
- Purification: Concentrate under reduced pressure. Purify the residue via vacuum distillation to obtain 3-(butylthio)butanenitrile as a clear oil.

Phase 2: Nitrile Reduction

Objective: Conversion of 3-(butylthio)butanenitrile to **3-(butylthio)butan-1-amine**. Reagent Choice: Lithium Aluminum Hydride (

) is chosen for its efficacy in reducing nitriles to primary amines without cleaving the thioether bond (unlike catalytic hydrogenation with Raney Ni, which risks desulfurization).

Reagents & Stoichiometry

Reagent	Role	Equiv.
3-(Butylthio)butanenitrile	Substrate	1.0
(2.0M in THF)	Reducing Agent	2.0
THF (Anhydrous)	Solvent	10 Vol

Step-by-Step Methodology

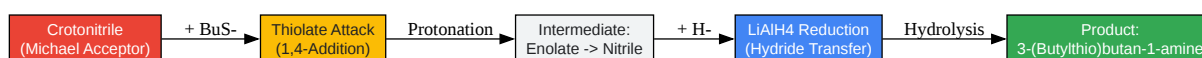
- Preparation: Flame-dry a 2-neck flask and cool under Argon flow. Add anhydrous THF and (2.0 equiv). Cool the suspension to 0°C.

- Addition: Dissolve 3-(butylthio)butanenitrile in a small volume of anhydrous THF. Add this solution dropwise to the suspension. Caution: Gas evolution ().
- Reflux: Once addition is complete, warm to room temperature, then heat to gentle reflux (66°C) for 3–5 hours.
- Quenching (Fieser Method):
 - Cool reaction to 0°C.[1]
 - For every x grams of used, add:
 - x mL Water (slowly!)
 - x mL 15% NaOH solution
 - 3x mL Water[1]
- Isolation: Stir the quenched mixture until a white granular precipitate forms (aluminum salts). Filter through a pad of Celite.[1] Rinse the pad with THF or Ether.
- Purification: Concentrate the filtrate. The crude amine can be purified by distillation or converted to its HCl salt for recrystallization (add HCl in Dioxane/Ether).

Mechanistic Pathway

The synthesis relies on the high nucleophilicity of the sulfur atom and the hydride transfer capability of aluminohydrides.

Visualization: Reaction Mechanism



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Figure 2: Mechanistic flow from the Michael acceptor to the final amine.

Analytical Characterization (Expected Data)

Validation of the structure should be performed using

NMR and MS.

- NMR (400 MHz, $CDCl_3$):
 - 0.90 (t, 3H, terminal of butyl).
 - 1.25 (d, 3H, on C3).
 - 1.40–1.60 (m, 4H, butyl).
 - 1.65 (m, 2H, at C2 of butane chain).
 - 2.50 (t, 2H, of butyl).
 - 2.70 (t, 2H, of butyl).
 - 2.85 (m, 1H, CH-S at C3).
- Mass Spectrometry (ESI+):
 - calc: 162.13, found: 162.1.

Process Safety & Handling

- Thiols (1-Butanethiol):
 - Hazard: Potent stench (skunk-like), highly flammable, skin irritant.
 - Control: MUST be handled in a well-ventilated fume hood. Treat all glassware with bleach (sodium hypochlorite) immediately after use to oxidize residual thiols to odorless sulfonates before removing from the hood.
- Lithium Aluminum Hydride (
):
 - Hazard: Pyrophoric solid; reacts violently with water and protic solvents to release hydrogen gas.
 - Control: Use only anhydrous solvents. Quench strictly under inert atmosphere at low temperature. Keep a Class D fire extinguisher nearby.

References

- Vertex AI Search. (2026). Three-component synthesis of β -thio tertiary alkylamines from simple alkenes via SH2 homolytic substitution. National Institutes of Health (NIH). [2](#)
- Gariani, R. A., et al. (2008). In Situ Generation of n-Butanethiol and Its Reaction with Electron-Deficient Olefines. Synthetic Communications. [3](#)
- Master Organic Chemistry. (2023). Lithium Aluminum Hydride (LiAlH₄) For Reduction of Carboxylic Acid Derivatives. [4](#)[\[4\]](#)[\[5\]](#)
- NIST Chemistry WebBook. 1-Butanethiol Thermochemistry and Properties. [6](#)[\[5\]](#)
- Organic Chemistry Portal. Reduction of Nitriles to Amines. [1](#)

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Sources

- [1. organic-synthesis.com](https://www.organic-synthesis.com) [organic-synthesis.com]
- [2. Three-component synthesis of \$\beta\$ -thio tertiary alkylamines from simple alkenes via SH2 homolytic substitution - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [3. researchgate.net](https://www.researchgate.net) [researchgate.net]
- [4. masterorganicchemistry.com](https://www.masterorganicchemistry.com) [masterorganicchemistry.com]
- [5. 1-Butanamine, 3-methyl-N-\(3-methylbutylidene\)-](#) [webbook.nist.gov]
- [6. 1-Butanethiol](#) [webbook.nist.gov]
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